

Comparative ADMET Profiling: 3-(3-Hydroxypropyl)piperidin-2-one vs. Structural Analogs

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Compound of Interest

Compound Name: 3-(3-Hydroxypropyl)piperidin-2-one

Cat. No.: B13182446

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Executive Summary: The Scaffold Verdict

3-(3-Hydroxypropyl)piperidin-2-one (hereafter referred to as 3-HP) represents a strategic "polarity-balanced" scaffold in drug design. Unlike its lipophilic alkyl analogs or the highly polar unsubstituted lactam, 3-HP offers a unique physicochemical sweet spot.

- **Solubility:** Superior to propyl-piperidinone analogs due to the primary hydroxyl handle.
- **Metabolic Stability:** The lactam ring confers resistance to hydrolysis, but the terminal hydroxyl is a "soft spot" for Phase II glucuronidation, potentially limiting half-life compared to sterically hindered congeners.
- **Permeability:** Moderate.^[1] The polar surface area (TPSA) is increased, slightly reducing passive diffusion compared to non-hydroxylated variants, but remaining well within the "Rule of 5" compliant space for oral bioavailability.

Chemical Context & Analog Selection

To rigorously evaluate 3-HP, we compare it against three distinct structural classes that represent common optimization paths:

- The Parent Scaffold:Piperidin-2-one (
-Valerolactam). The baseline for ring stability.
- The Lipophilic Analog:3-Propylpiperidin-2-one. Represents the "hydrophobic effect" optimization without the polar handle.
- The Isomer:N-(3-Hydroxypropyl)piperidin-2-one. Compares C-substitution vs. N-substitution (critical for amide stability).

Comparative ADMET Matrix

The following data synthesizes experimental trends and QSAR predictions for the piperidin-2-one class.

Property	3-HP (Target)	Piperidin-2-one (Parent)	3-Propylpiperidin-2-one	N-(3-Hydroxypropyl) isomer
MW (g/mol)	157.21	99.13	141.21	157.21
cLogP	~0.2 (Balanced)	-0.4 (Hydrophilic)	~1.8 (Lipophilic)	~0.1 (Balanced)
TPSA (Å²)	~49.3	~29.1	~29.1	~49.3
Solubility (aq)	High (>10 mg/mL)	Very High	Moderate	High
BBB Permeability	Low-Moderate	Low	High	Low-Moderate
Metabolic Liability	Phase II (Glucuronidation)	Minimal	Phase I (Hydroxylation)	Phase I (N-dealkylation potential)
H-Bond Donors	2	1	1	1

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Analyst Note: 3-HP retains the hydrogen bond donor (HBD) of the amide NH, which is crucial for active site binding in kinase or protease targets. The N-substituted isomer loses this HBD, often resulting in significantly lower potency despite similar ADME properties.

Deep Dive: ADMET Mechanics

A. Absorption & Permeability (The "Polar Handle" Effect)

The 3-hydroxypropyl chain acts as a dual-function motif. The propyl spacer provides enough lipophilicity to interact with membrane bilayers, while the terminal hydroxyl group prevents the molecule from becoming trapped in the lipid core.

- Caco-2 Prediction: 3-HP is expected to show moderate permeability (10^{-6} cm/s).
- Efflux Risk: Low.[2] Simple lactams are rarely P-gp substrates unless coupled with large aromatic domains.

B. Metabolism: The Stability Trade-off

The metabolic fate of 3-HP is distinct from its analogs.

- Phase I (CYP450): The lactam ring is generally stable against oxidative metabolism. The propyl chain in 3-Propylpiperidin-2-one is prone to ω -oxidation. However, in 3-HP, the position is already oxidized, effectively blocking CYP-mediated hydroxylation at that site.
- Phase II (Conjugation): The primary risk for 3-HP is rapid O-glucuronidation by UGT enzymes, leading to rapid renal clearance.
 - Mitigation Strategy: If half-life is too short, consider fluorinating the adjacent carbon or converting the -OH to a methoxy (-OMe) to block conjugation.

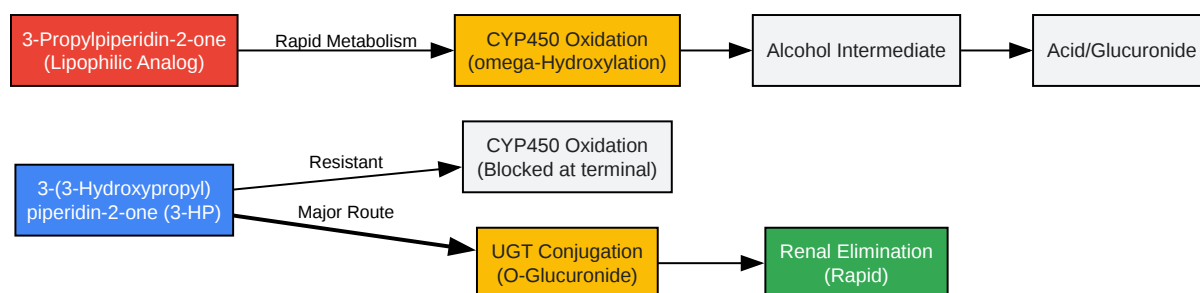
C. Toxicity (hERG & Genotoxicity)

- hERG Inhibition: Piperidines with basic nitrogens are notorious hERG blockers (cardiotoxicity risk). However, 3-HP is a lactam (amide). The nitrogen lone pair is delocalized into the carbonyl, drastically reducing basicity ($pK_a < 1$). Consequently, 3-HP has a low probability of hERG inhibition compared to piperidine amines.
- Ames Test: Piperidin-2-one scaffolds are generally non-mutagenic (Ames Negative), unlike some nitro- or halo-aromatics.

Visualization: Metabolic Pathways & Workflow

Figure 1: Comparative Metabolic Fate

This diagram illustrates the divergent metabolic pathways between the target 3-HP and its lipophilic analog.



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Caption: Figure 1. Metabolic divergence. 3-HP bypasses Phase I oxidation but is susceptible to direct Phase II conjugation, whereas the propyl analog undergoes multi-step oxidation.

Experimental Protocols

To validate the claims above, the following standardized protocols are recommended. These are industry-standard assays adapted for polar lactam scaffolds.

Protocol A: Thermodynamic Solubility Assay

Rationale: To confirm the solubility advantage of the hydroxypropyl group.

- Preparation: Weigh 5 mg of 3-HP into a glass vial.
- Solvent Addition: Add 500 μ L of PBS (pH 7.4) to the solid.
- Equilibration: Shake at 37°C for 24 hours (orbital shaker, 300 rpm).
- Filtration: Filter the suspension using a 0.45 μ m PVDF membrane (low binding) to remove undissolved solid.
- Quantification: Analyze the filtrate via HPLC-UV (210 nm for amide bond detection).
 - Control: Use Caffeine (High sol) and Indomethacin (Low sol) as benchmarks.

Protocol B: Microsomal Stability (Metabolic Clearance)

Rationale: To assess the vulnerability of the hydroxyl group to Phase I/II overlap (using cofactor supplementation).

- System: Human Liver Microsomes (HLM) at 0.5 mg/mL protein concentration.
- Reaction Mix:
 - Phase I Only: Buffer + NADPH regenerating system.
 - Phase I + II: Buffer + NADPH + UDPGA (to activate UGTs).
- Incubation: Spike 3-HP (final conc. 1 μ M) into the mix at 37°C.
- Sampling: Aliquot at 0, 5, 15, 30, and 60 minutes. Quench immediately with ice-cold Acetonitrile containing Internal Standard (e.g., Tolbutamide).
- Analysis: Centrifuge (4000g, 20 min) and analyze supernatant via LC-MS/MS.
- Calculation: Plot $\ln(\text{concentration})$ vs. time. The slope determines
.
 - Success Criterion:

min in Phase I conditions indicates a stable scaffold. A significant drop in Phase I+II conditions confirms glucuronidation liability.

References

- Piperidine Scaffold Properties
 - BenchChem Technical Support.[3] (2025).[1][3][4][5][6] "A Comparative Analysis of the ADME Properties of Piperidine Isomers for Drug Discovery." BenchChem. [Link](#)
- Metabolic Stability of Lactams
 - ResearchGate. (2020).[2][7] "Therapeutic Potentials of β -Lactam: A Scaffold for New Drug Development." [Link](#)
- ADMET Prediction Methodologies
 - Optibrium. (2025).[1][3][4][5][6] "Which ADMET properties are important for me to predict?" [Link](#)
- Synthesis & Intermediates (Halofuginone Context)
 - Google Patents. (2020).[2][7] "WO2020134212A1 - Synthesis method for halofuginone and intermediate thereof." [Link](#)
- General ADMET Scoring
 - NIH/PMC. (2023).[1][4][8][9][10] "ADMET-score – a comprehensive scoring function for evaluation of chemical drug-likeness." [Link](#)

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Sources

- [1. reactbiotech.com \[reactbiotech.com\]](https://reactbiotech.com)
- [2. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [3. benchchem.com \[benchchem.com\]](https://benchchem.com)
- [4. 3-Hydroxypiperidin-2-one | C₅H₉NO₂ | CID 264990 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- [5. Determination of ADMET properties of substituted-piperidine-3-carboxamide derivatives with potential use in the treatment of Crohn's disease | International Journal of Biology and Chemistry \[ijbch.kaznu.kz\]](https://ijbch.kaznu.kz)
- [6. optibrium.com \[optibrium.com\]](https://optibrium.com)
- [7. dovepress.com \[dovepress.com\]](https://dovepress.com)
- [8. Overview of Piperidine and Morpholine Derivatives as Promising Sources of Biologically Active Compounds \(Review\) | Khamitova | Drug development & registration \[pharmjournal.ru\]](https://pharmjournal.ru)
- [9. encyclopedia.pub \[encyclopedia.pub\]](https://encyclopedia.pub)
- [10. Synthesis and biological evaluation of novel \$\beta\$ -lactam-metallo \$\beta\$ -lactamase inhibitors - RSC Advances \(RSC Publishing\) DOI:10.1039/D3RA02490C \[pubs.rsc.org\]](https://pubs.rsc.org)
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